Application Note: Solubility & Handling of Piperazine Acetic Acid Anilide Dihydrochloride in DMSO

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Compound of Interest

Compound Name:	*Piperazine acetic acid anilide dihydrochloride*
CAS No.:	*827614-60-8*
Cat. No.:	*B1621251*

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Abstract

This technical guide provides a definitive protocol for the solubilization, handling, and storage of **Piperazine Acetic Acid Anilide Dihydrochloride** in Dimethyl Sulfoxide (DMSO). While this compound exhibits high polarity due to its dihydrochloride salt form, its unique structural combination of a lipophilic anilide tail and a hydrophilic piperazine core presents specific challenges in formulation. This document details the thermodynamic principles of its dissolution, a step-by-step "Gold Standard" preparation protocol, and critical stability considerations to prevent hydrolytic degradation of the anilide bond.

Physicochemical Context

The Molecule

- Core Structure: A piperazine ring linked via acetic acid to an anilide group.

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- Salt Form: Dihydrochloride (2HCl). This indicates the molecule carries two positive charges at neutral pH, significantly increasing its lattice energy.
- Solubility Challenge: The high lattice energy of the 2HCl salt makes it difficult to dissolve in non-polar organic solvents. However, DMSO (polar aprotic) is an ideal solvent because it can disrupt the ionic lattice through strong dipole-dipole interactions without protonating the amine, while accommodating the aromatic anilide moiety.

Why DMSO?

Water is often a poor choice for high-concentration stock solutions (>10 mM) of this compound because the anilide moiety can drive aggregation or precipitation over time. DMSO offers:

- High Dielectric Constant (

  ): Sufficient to dissociate the HCl salt pairs.
- Aprotic Nature: Prevents immediate proton exchange, stabilizing the cation.
- Amphiphilicity: Solubilizes both the phenyl ring (anilide) and the charged piperazine core.

Solvation Mechanism Diagram

The following diagram illustrates how DMSO molecules encapsulate the dihydrochloride salt, overcoming the lattice energy.

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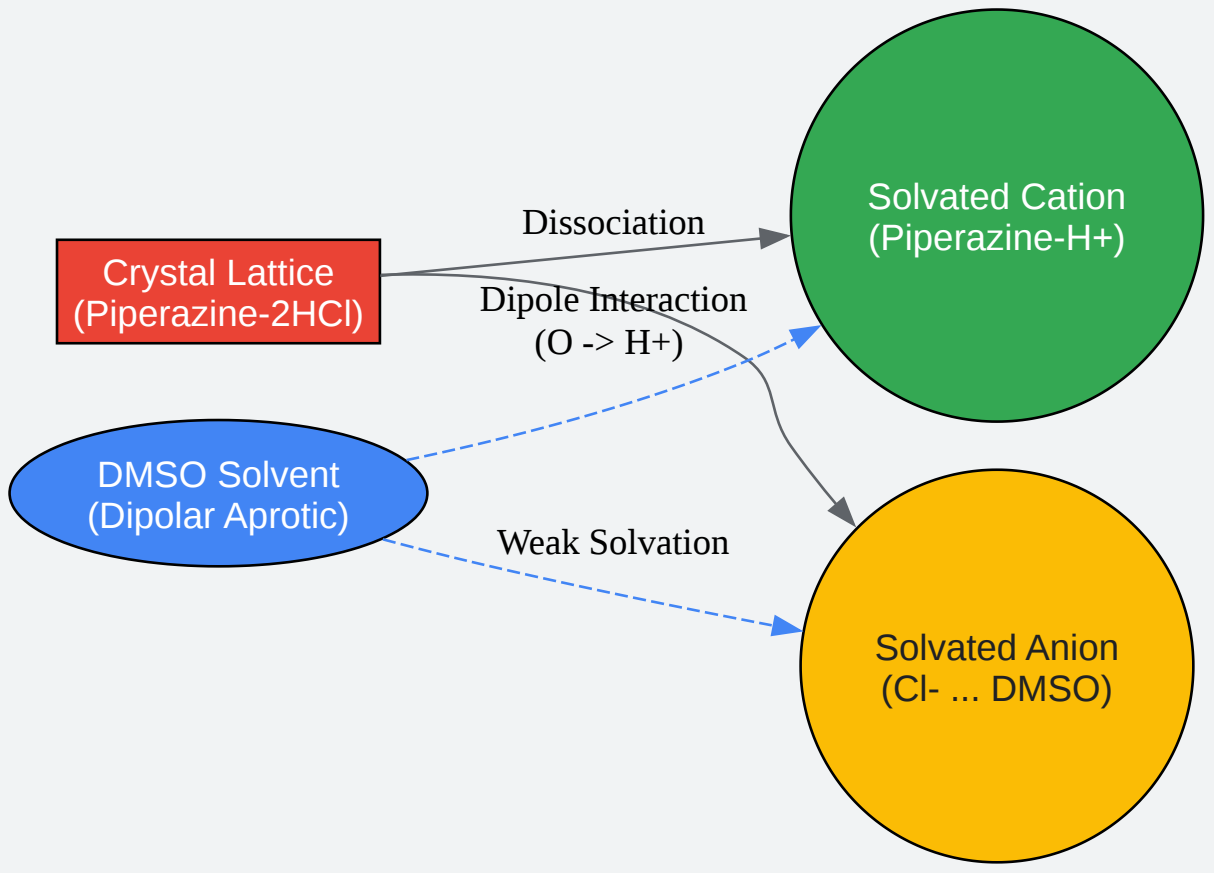

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Figure 1: Mechanism of DMSO-mediated dissolution of dihydrochloride salts.

Protocol: Preparation of Stock Solution (50 mM)

Objective: Prepare a stable, particle-free 50 mM stock solution. Safety: DMSO penetrates skin and carries dissolved compounds into the bloodstream. Wear nitrile gloves and safety glasses.

Materials

- Compound: **Piperazine acetic acid anilide dihydrochloride** (Store at 4°C, desiccated).
- Solvent: Anhydrous DMSO (≥99.9%, water content <0.1%).
  - Critical: Do not use "old" DMSO that has been sitting uncapped; it absorbs atmospheric water, which decreases solubility and promotes hydrolysis.
- Vessel: Amber glass vial (borosilicate). Avoid plastics that may leach plasticizers.

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Step-by-Step Workflow

- Equilibration: Allow the compound vial to warm to room temperature (20–25°C) before opening. This prevents condensation of atmospheric moisture onto the hygroscopic salt.
- Weighing: Weigh the target mass (

).
- Solvent Addition (The "Wetting" Technique):
  - Add 50% of the calculated DMSO volume.
  - Vortex gently for 30 seconds. The solution will likely become cloudy/slurry-like.
  - Note: The dissolution of HCl salts in DMSO can be slightly exothermic.
- Solubilization:
  - Add the remaining 50% of DMSO.
  - Sonication: Sonicate in a water bath at 35–40°C for 5–10 minutes.
  - Caution: Do not exceed 45°C. High heat + acidic environment (from 2HCl) can hydrolyze the anilide bond.
- Inspection: Hold the vial up to a light source. Look for "Schlieren lines" (wavy lines indicating mixing) or undissolved particulates. The solution should be completely clear.

Workflow Diagram

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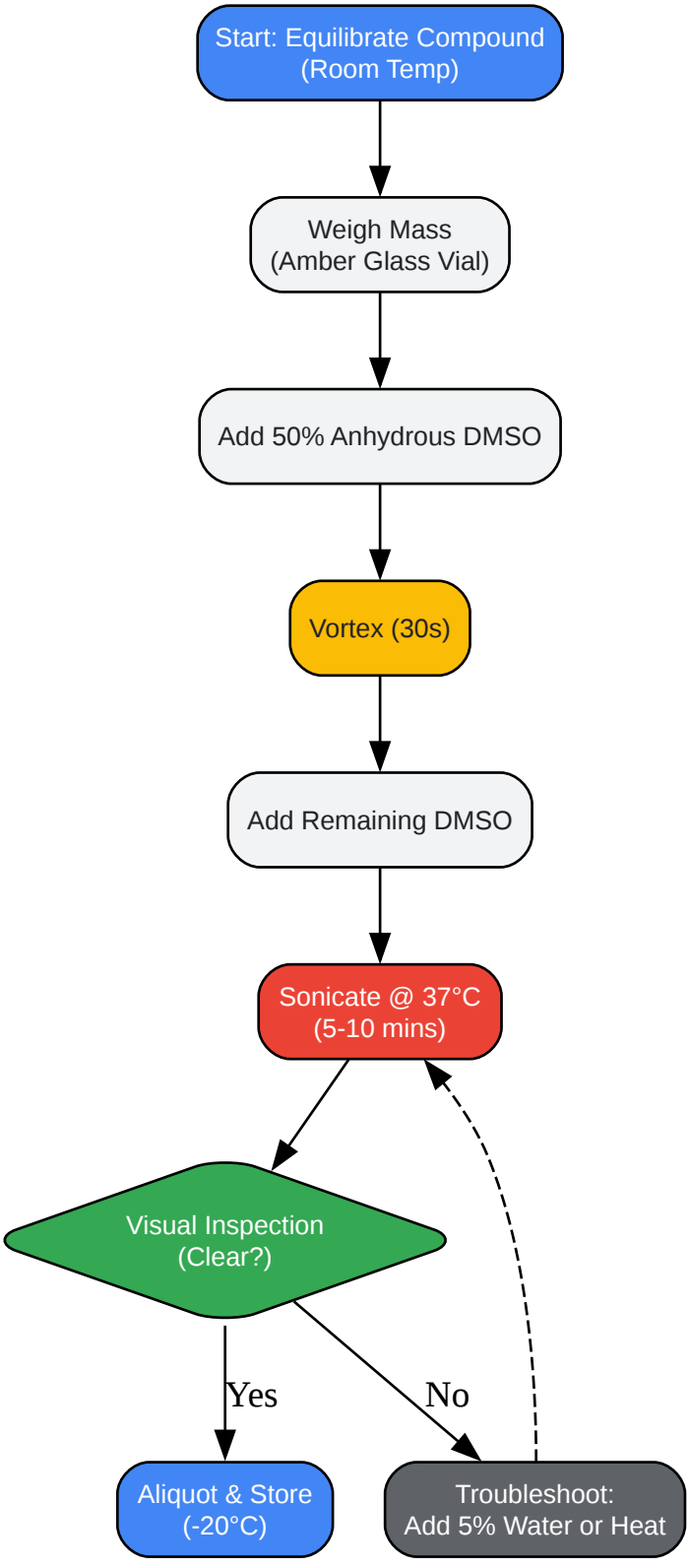

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Figure 2: Operational workflow for stock solution preparation.

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Stability & Troubleshooting

The "Acidic DMSO" Risk

The dihydrochloride salt will create an acidic microenvironment within the DMSO solution.

- Risk: Acid-catalyzed hydrolysis of the anilide (amide) bond, releasing aniline and the piperazine-acetic acid fragment.
- Mitigation:
  - Use Anhydrous DMSO.[1][2] Hydrolysis requires water. By starving the reaction of water, you stabilize the anilide bond.
  - Store at -20°C.
  - Avoid repeated freeze-thaw cycles (limit to 3 max).

Solubility Troubleshooting Table

Observation	Probable Cause	Corrective Action
Cloudy precipitate immediately	Moisture contamination in DMSO.	Use fresh, anhydrous DMSO.[1] Add molecular sieves to solvent bottle.
Gel formation	H-bonding network formation.	Gentle warming (37°C) and vigorous vortexing.
Yellow discoloration over time	Oxidation of the anilide/amine.	Purge vial headspace with Nitrogen/Argon before storage.
Precipitation upon dilution in water	"Crash out" of free base.	The 2HCl salt is acidic. If diluted into high pH buffer (pH > 8), the free base forms. Ensure buffer capacity is sufficient or keep pH < 7.4.

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